

MEHHP-d4 structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mono(2-ethyl-5-hydroxyhexyl)
Phthalate-d4*

Cat. No.: *B126630*

[Get Quote](#)

Technical Guide: MEHHP-d4

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Mono(2-ethyl-5-hydroxyhexyl) phthalate-d4** (MEHHP-d4), a critical internal standard for the accurate quantification of phthalate metabolites in biological matrices.

Introduction

Mono(2-ethyl-5-hydroxyhexyl) phthalate-d4 (MEHHP-d4) is the deuterium-labeled analogue of Mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP). MEHHP is a secondary oxidative metabolite of Di(2-ethylhexyl) phthalate (DEHP), a widely used plasticizer.^{[1][2]} Due to the ubiquitous nature of DEHP, there is significant scientific interest in monitoring human exposure by measuring its metabolites in biological samples such as urine and serum. MEHHP-d4 serves as an ideal internal standard for analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accurate and precise quantification of MEHHP by correcting for matrix effects and variations during sample preparation and analysis.

Chemical Structure and Properties

MEHHP-d4 is structurally identical to MEHHP, with the exception of four deuterium atoms on the phenyl ring. This mass difference allows for its differentiation from the native MEHHP by a mass spectrometer, while maintaining nearly identical chemical and physical properties, such as extraction efficiency and chromatographic retention time.

Chemical Structure:

Quantitative Data

The key quantitative properties of MEHHP-d4 are summarized in the table below.

Property	Value	Reference
Molecular Formula	C16H18D4O5	[1]
Molecular Weight	298.37 g/mol	[1]
Unlabeled CAS No.	40321-99-1	[1]
CAS Number	679789-43-6	[1]
SMILES	<chem>CC(O)CCC(CC)COC(C1=C(C([2H]))=C([2H])C([2H])=C1[2H])C(O)=O)=O</chem>	[1]
Appearance	Colorless to light yellow oil	[1]

Application in Experimental Protocols

MEHHP-d4 is primarily utilized as an internal standard in isotope dilution mass spectrometry methods for the biomonitoring of DEHP exposure. The following provides a representative experimental protocol for the quantification of MEHHP in human urine.

Experimental Protocol: Quantification of MEHHP in Urine by LC-MS/MS

Objective: To accurately measure the concentration of MEHHP in human urine samples using MEHHP-d4 as an internal standard.

Materials:

- Human urine samples
- MEHHP-d4 internal standard solution (concentration to be optimized)

- MEHHP certified reference standard for calibration curve
- β -glucuronidase (from E. coli)
- Ammonium acetate buffer
- Solid-phase extraction (SPE) cartridges
- Methanol, Acetonitrile, and Water (HPLC or LC-MS grade)
- Formic acid

Procedure:

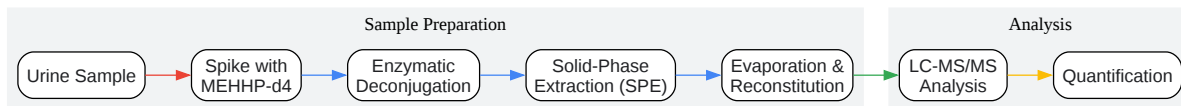
- Sample Preparation:
 - Thaw frozen urine samples to room temperature and vortex to ensure homogeneity.
 - Pipette 1 mL of urine into a clean polypropylene tube.
 - Spike the sample with a known amount of the MEHHP-d4 internal standard solution.
- Enzymatic Deconjugation:
 - Add 500 μ L of ammonium acetate buffer (pH 6.5) containing β -glucuronidase to each sample.
 - Incubate the samples at 37°C for 2 hours to hydrolyze the glucuronidated metabolites of MEHHP. In urine, phthalate metabolites are often present as glucuronide conjugates.[3]
- Solid-Phase Extraction (SPE):
 - Condition an SPE cartridge by passing methanol followed by water.
 - Load the deconjugated urine sample onto the SPE cartridge.
 - Wash the cartridge with water to remove interfering substances.
 - Elute the analytes (MEHHP and MEHHP-d4) with methanol or acetonitrile.

- Sample Concentration:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small volume (e.g., 100 μ L) of the mobile phase starting condition for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Liquid Chromatography (LC): Separate the analytes using a C18 reverse-phase column with a gradient elution of water and methanol/acetonitrile, both typically containing a small amount of formic acid to aid ionization.
 - Tandem Mass Spectrometry (MS/MS): Operate the mass spectrometer in negative electrospray ionization (ESI) mode. Monitor the specific precursor-to-product ion transitions for both MEHHP and MEHHP-d4.
- Quantification:
 - Generate a calibration curve by analyzing known concentrations of the MEHHP standard spiked with the same amount of MEHHP-d4 internal standard as the samples.
 - Calculate the concentration of MEHHP in the urine samples by comparing the peak area ratio of MEHHP to MEHHP-d4 against the calibration curve.

Visualizations

Experimental Workflow for MEHHP Quantification

The following diagram illustrates the general workflow for the quantification of MEHHP in a biological sample using MEHHP-d4 as an internal standard.

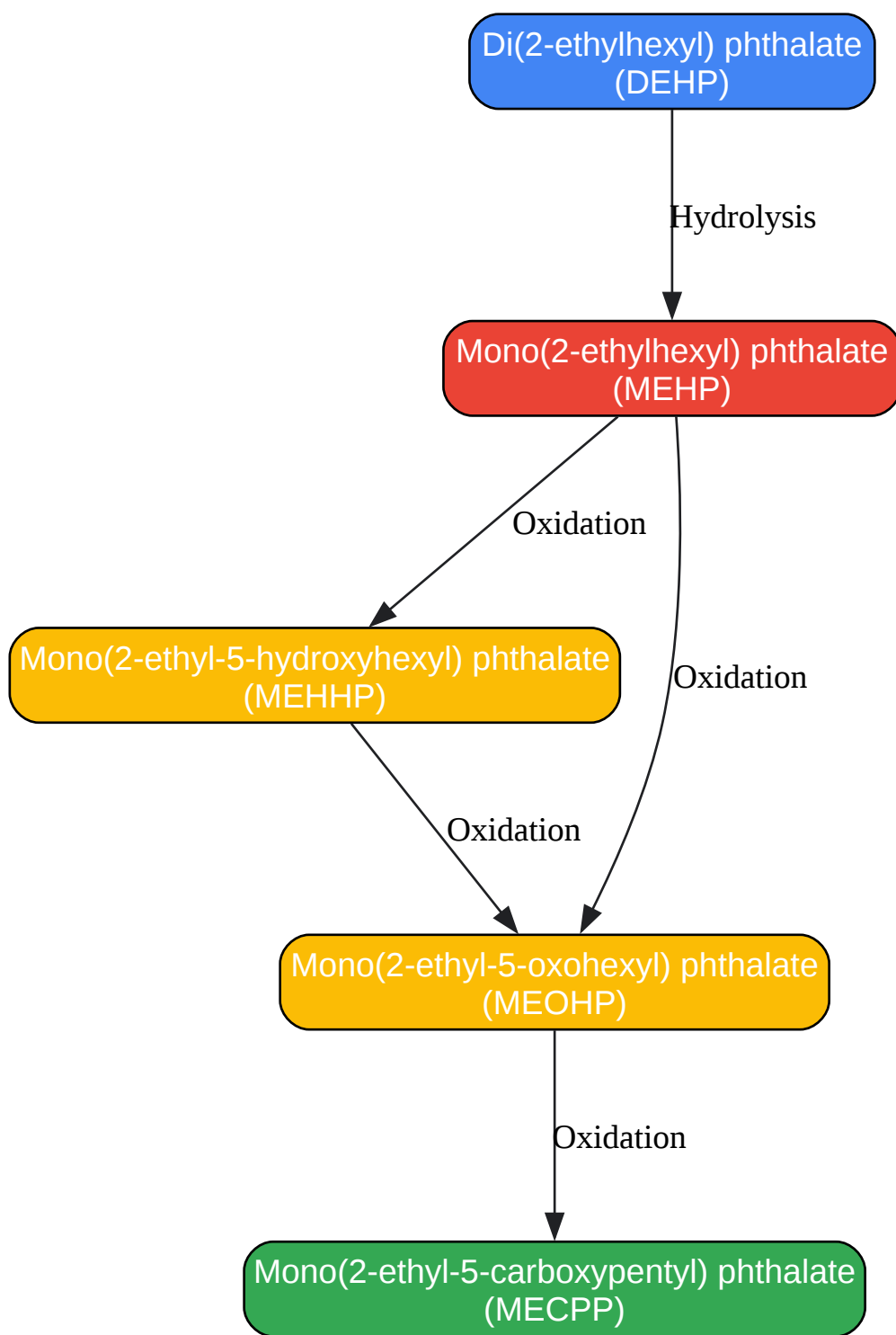


[Click to download full resolution via product page](#)

Caption: Workflow for MEHHP analysis using an internal standard.

Metabolic Pathway of DEHP

The diagram below shows the metabolic pathway from the parent compound DEHP to its primary and secondary metabolites, including MEHHP.



[Click to download full resolution via product page](#)

Caption: Simplified metabolic pathway of DEHP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [MEHHP-d4 structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126630#mehhp-d4-structure-and-molecular-weight\]](https://www.benchchem.com/product/b126630#mehhp-d4-structure-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com